

Quizalofop-P-tefuryl CAS number and molecular formula

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Compound of Interest

Compound Name: Quizalofop-P-tefuryl

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An In-depth Technical Guide to Quizalofop-P-tefuryl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Quizalofop-P-tefuryl**, a selective post-emergence herbicide. It covers its chemical identity, physicochemical properties, mechanism of action, experimental protocols for synthesis and analysis, and toxicological and environmental impact.

Chemical Identity and Properties

Quizalofop-P-tefuryl is the R-enantiomer of quizalofop-tefuryl. It belongs to the aryloxyphenoxypropionate group of herbicides.^[1]

CAS Number: 200509-41-7^{[2][3][4]} (Note: The CAS number 119738-06-6 refers to the racemic mixture of quizalofop-tefuryl.^{[5][6][7]})

Molecular Formula: $C_{22}H_{21}ClN_2O_5$ ^[2]

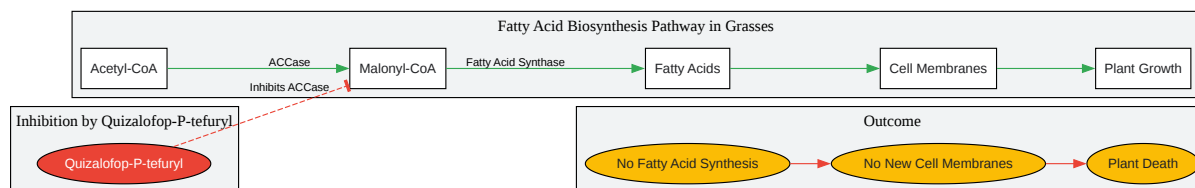
Table 1: Physicochemical Properties of Quizalofop-P-tefuryl

Property	Value	Reference
Molecular Weight	428.9 g/mol	[2][8]
Physical Form	Thick yellow liquid, which can crystallize at room temperature.	[8][9]
Melting Point	59-68 °C	[8][9]
Water Solubility	4 mg/L (25 °C)	[8]
Solubility in Organic Solvents	Toluene: 652 g/L, Hexane: 12 g/L, Methanol: 64 g/L	[8]
Partition Coefficient (logP)	4.32 (25 °C)	[8]
Vapor Pressure	7.9×10^{-3} mPa (25 °C)	[8]

Mechanism of Action: Inhibition of Acetyl-CoA Carboxylase

Quizalofop-P-tefuryl is a systemic herbicide that is absorbed through the leaves and translocated to the meristematic tissues of the plant.[5] Its primary mode of action is the inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase).[5][10] ACCase is a critical enzyme in the biosynthesis of fatty acids, catalyzing the first committed step in the pathway.[10][11]

By inhibiting ACCase, **Quizalofop-P-tefuryl** blocks the formation of malonyl-CoA from acetyl-CoA, which in turn halts the production of fatty acids.[10][12][13] Fatty acids are essential components of cell membranes and are vital for plant growth and development. The disruption of fatty acid synthesis leads to the cessation of cell division and ultimately the death of susceptible grass weeds.[10] This herbicide is selective for most members of the Poaceae (grass) family, while dicotyledonous (broadleaf) plants are generally resistant.[10]



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Inhibition of Fatty Acid Biosynthesis by **Quizalofop-P-tefuryl**.

Experimental Protocols

Synthesis of Quizalofop-P-tefuryl

Several synthesis methods for **Quizalofop-P-tefuryl** have been reported. A common approach involves the reaction of (R)-2-[4-(6-chloro-2-quinoxalinyloxy)phenoxy]propionic acid with tetrahydrofurfuryl alcohol.

Method 1: Esterification with Isopropyl Titanate Catalyst[9]

- Reactants: Finely powdered (R)-2-[4-(6-chloro-2-quinoxalinyloxy)phenoxy]propionic acid, toluene, and tetrahydrofurfuryl alcohol are added to a reaction flask.
- Water Removal: The mixture is heated to 140°C to remove water.
- Catalysis: After cooling to 100°C under a nitrogen atmosphere, isopropyl titanate is added as a catalyst.
- Reaction: The mixture is refluxed for approximately 8 hours.
- Purification: The final product is recovered by removing the excess tetrahydrofurfuryl alcohol and toluene under reduced pressure.

Method 2: Transesterification with Dibutyltin Oxide Catalyst[14]

- **Reactants:** (R)-2-[4(6-chloro-2-quinoxaliny)phenoxy]ethyl propionate and tetrahydrofurfuryl alcohol are reacted in the presence of dibutyltin oxide as a catalyst.
- **Reaction Conditions:** The reaction is carried out at a temperature of 90-180°C.
- **Byproduct Removal:** The byproduct, ethanol, is removed by distillation during the reaction.
- **Product:** This method can yield high-quality **Quizalofop-P-tefuryl** with a purity of over 97%.

General Synthesis Workflow for **Quizalofop-P-tefuryl**.

Analytical Methods for Residue Analysis

The determination of **Quizalofop-P-tefuryl** residues in environmental and agricultural samples is crucial for regulatory compliance and safety assessment. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) are commonly employed methods.

HPLC Method for Soybean Analysis[\[15\]](#)

- **Extraction:** Samples are extracted with a methanol-water solution.
- **Cleanup:** The extracts are purified using a silica gel column.
- **Detection:** The final residue is detected by HPLC with a UV detector.
- **Performance:** This method has shown recovery rates of 84.32%–89.25% in soybean samples.

GC-MS/MS Method for Various Foods[\[16\]](#)

- **Hydrolysis:** Residues are converted to 6-chloro-2-methoxyquinoxaline (CMQ) by refluxing the sample in a methanolic potassium hydroxide solution.
- **Extraction:** The CMQ is extracted with hexane.
- **Cleanup:** Cleanup is performed using primary secondary amine and silica gel cartridges.
- **Analysis:** The final extract is analyzed by GC-MS/MS.

- Performance: This method has demonstrated high selectivity and sensitivity, with a limit of detection of 0.00025 mg/kg for **Quizalofop-P-tefuryl**.

Efficacy and Application

Quizalofop-P-tefuryl is effective against a wide range of annual and perennial grass weeds in various broadleaf crops.

Table 2: Efficacy of Quizalofop-P-tefuryl on Grassy Weeds in Black Gram

Treatment (ml/ha)	Weed Control (%)	Seed Yield (q/ha)	Reference
750	-	-	[17] [18]
1000	89.5	10.60	[17] [18]
1500	92.7	11.05	[17] [18]
Hand Weeding (Control)	-	12.9	[18]

Toxicological Profile

Table 3: Acute Toxicity of Quizalofop-P-tefuryl

Organism	Route	LD ₅₀ /LC ₅₀	Reference
Rat	Oral	1140 mg/kg	[8]
Rabbit	Dermal	>2000 mg/kg	[8]
Bobwhite Quail	Oral	>2150 mg/kg	[8]
Mallard Duck	Dietary	>5000 ppm	[8]
Trout (96h)	-	0.51 mg/L	[8]
Sunfish (96h)	-	0.23 mg/L	[8]

The Food Safety Commission of Japan has established a group acceptable daily intake (ADI) for both quizalofop-ethyl and **quizalofop-p-tefuryl** at 0.009 mg/kg body weight/day.[\[19\]](#)[\[20\]](#)

Environmental Fate

Quizalofop-P-tefuryl is degraded in the soil primarily through hydrolysis, with a reported half-life of approximately 8 days.[8] In aquatic environments, it undergoes photodegradation with a half-life of about 25 hours.[8] Due to its high toxicity to aquatic organisms, care should be taken to prevent contamination of water bodies.

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References

- 1. hpc-standards.com [hpc-standards.com]
- 2. Quizalofop-P-tefuryl | C22H21ClN2O5 | CID 14601092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Quizalofop-p-tefuryl - Traceable Reference Standard for Residue Analysis (CAS 200509-41-7) [witega.de]
- 4. scbt.com [scbt.com]
- 5. Quizalofop-P-tefuryl (Ref: UBI C4874) [sitem.herts.ac.uk]
- 6. Quizalofop-tefuryl | C22H21ClN2O5 | CID 86175 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Quizalofop-P-Tefuryl; CAS NO 119738-06-6; 200509-41-7; EC NO 601-628-3; post-emergence herbicide for annual grass and broad-leaved weeds from China manufacturer - Hangzhou Tianlong Biotechnology Co., Ltd. [cn-agro.com]
- 8. Quizalofop-P-Tefuryl 95% TC [xingyuchemical.com.cn]
- 9. Page loading... [wap.guidechem.com]
- 10. researchgate.net [researchgate.net]
- 11. Biochemical and structural characterization of quizalofop-resistant wheat acetyl-CoA carboxylase - PMC [pmc.ncbi.nlm.nih.gov]
- 12. A different mechanism for the inhibition of the carboxyltransferase domain of acetyl-coenzyme A carboxylase by tepraloxymid - PMC [pmc.ncbi.nlm.nih.gov]

- 13. Fluazifop, a grass-selective herbicide which inhibits acetyl-CoA carboxylase in sensitive plant species - PMC [pmc.ncbi.nlm.nih.gov]
- 14. CN104513234A - Synthesis method for high-quality quizalofop-P-tefuryl - Google Patents [patents.google.com]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. cwss.in [cwss.in]
- 18. worldveg.tind.io [worldveg.tind.io]
- 19. fsc.go.jp [fsc.go.jp]
- 20. fsc.go.jp [fsc.go.jp]
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